

L-Tryptophan Methyl Ester Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *L-Tryptophan methyl ester hydrochloride*

Cat. No.: B554934

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **L-Tryptophan methyl ester hydrochloride**. This compound serves as a critical building block in synthetic organic chemistry, particularly in the fields of peptide synthesis and pharmaceutical development.

Core Chemical Properties

L-Tryptophan methyl ester hydrochloride is a white to off-white crystalline solid. Its fundamental physicochemical properties are summarized in the table below, providing a ready reference for laboratory applications.

| Property | Value |
|---|--|
| Molecular Formula | C ₁₂ H ₁₅ ClN ₂ O ₂ |
| Molecular Weight | 254.71 g/mol [1] |
| Melting Point | 213-216 °C [1] |
| Appearance | White to light yellow to light orange powder/crystal [1] |
| Optical Activity ([α] ²⁰ /D) | +18° to +21° (c=5 in methanol) [1] |
| Storage Conditions | 2°C - 8°C [1] |
| CAS Number | 7524-52-9 |

Solubility Profile

The solubility of **L-Tryptophan methyl ester hydrochloride** has been extensively studied in various organic solvents. The following table presents the mole fraction solubility (x_1) at 298.15 K (25 °C), demonstrating its versatility in different reaction media. Solubility generally increases with temperature.[\[1\]](#)

| Solvent | Mole Fraction (x_1) at 298.15 K |
|---------------|-------------------------------------|
| Methanol | 0.033403 |
| Water | 0.011939 |
| Ethanol | 0.007368 |
| n-Propanol | 0.003708 |
| n-Butanol | 0.002632 |
| Isobutanol | 0.001716 |
| sec-Butanol | 0.001651 |
| Isopropanol | 0.001573 |
| Acetone | 0.000605 |
| 2-Butanone | 0.000401 |
| Ethyl acetate | 0.000074 |
| Acetonitrile | 0.000065 |

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the identification and characterization of **L-Tryptophan methyl ester hydrochloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR (DMSO-d₆, 400 MHz) δ (ppm):[1]

| Chemical Shift (ppm) | Multiplicity | Integration | Assignment |
|----------------------|--------------|-------------|------------------------------|
| 11.2 | s | 1H | Indole N-H |
| 8.81 | br s | 3H | NH ₃ ⁺ |
| 7.54 | d | 1H | Aromatic C-H |
| 7.39 | d | 1H | Aromatic C-H |
| 7.28 | s | 1H | Aromatic C-H |
| 7.09 | t | 1H | Aromatic C-H |
| 7.01 | t | 1H | Aromatic C-H |
| 4.19 | t | 1H | α-CH |
| 3.63 | s | 3H | OCH ₃ |
| 3.33 | m | 2H | β-CH ₂ |

¹³C NMR (DMSO-d₆, 100 MHz) δ (ppm):

| Chemical Shift (ppm) | Assignment |
|----------------------|--------------------------|
| 170.4 | C=O (ester) |
| 136.4 | Indole C-7a |
| 126.5 | Indole C-3a |
| 125.4 | Indole C-2 |
| 122.3 | Indole C-5 |
| 119.6 | Indole C-6 |
| 118.1 | Indole C-4 |
| 112.1 | Indole C-7 |
| 106.0 | Indole C-3 |
| 53.7 | α -CH |
| 53.4 | OCH ₃ |
| 26.2 | β -CH ₂ |

Infrared (IR) Spectroscopy

The IR spectrum displays characteristic absorption bands corresponding to the principal functional groups in the molecule.[\[1\]](#)

| Wavenumber (cm ⁻¹) | Assignment |
|--------------------------------|--|
| ~3400 | N-H stretch (indole) |
| ~3000 | C-H stretches (aromatic and aliphatic) |
| ~2900-2600 | N-H stretch (ammonium) |
| ~1740 | C=O stretch (ester) |
| ~1600 | C=C stretches (aromatic ring) |

Mass Spectrometry (MS)

Mass spectrometry of **L-Tryptophan methyl ester hydrochloride** typically shows a molecular ion peak corresponding to the free base (L-Tryptophan methyl ester). The fragmentation pattern is characterized by the loss of the methoxycarbonyl group and cleavage of the side chain.

- Molecular Ion (M^+): $m/z = 218$ (corresponding to $C_{12}H_{14}N_2O_2$)
- Major Fragments:
 - $m/z = 159$ (Loss of $-COOCH_3$)
 - $m/z = 130$ (Indole-3-methylene cation, $[C_9H_8N]^+$) - Often the base peak.

Experimental Protocols

Synthesis of L-Tryptophan Methyl Ester Hydrochloride

The most common synthetic route is the Fischer-Speier esterification of L-Tryptophan.[\[2\]](#)

Method 1: Using Thionyl Chloride in Methanol[\[2\]](#)

- Materials:
 - L-Tryptophan (1.0 eq)
 - Anhydrous Methanol (5-10 mL per gram of L-Tryptophan)
 - Thionyl Chloride ($SOCl_2$) (1.2 eq)
 - Diethyl ether (for precipitation and washing)
- Procedure:
 - Suspend L-Tryptophan in anhydrous methanol in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
 - Cool the suspension to 0 °C in an ice bath.

- Slowly add thionyl chloride dropwise to the stirred suspension. Caution: This reaction is exothermic and releases HCl gas. Perform in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for 2-4 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure using a rotary evaporator.
- Add diethyl ether to the resulting residue and triturate to induce precipitation of the hydrochloride salt.
- Collect the solid product by vacuum filtration, wash with cold diethyl ether, and dry under vacuum.

Method 2: Using Trimethylchlorosilane (TMSCl) in Methanol

This method offers a milder alternative for the esterification.[\[2\]](#)

- Materials:

- L-Tryptophan (1.0 eq)
- Anhydrous Methanol (10 mL per 2g of L-Tryptophan)
- Trimethylchlorosilane (TMSCl) (2.0 eq)

- Procedure:

- To L-Tryptophan in a round-bottom flask, slowly add freshly distilled TMSCl and stir with a magnetic stirrer.[\[2\]](#)
- Add anhydrous methanol to the mixture.

- Stir the resulting solution or suspension at room temperature.
- Monitor the reaction for completion using TLC.
- Once the reaction is complete, concentrate the mixture on a rotary evaporator to yield the product.[2]

Purification by Recrystallization

The crude **L-Tryptophan methyl ester hydrochloride** can be purified by recrystallization to obtain a high-purity product.

- Solvent System: A common solvent system for recrystallization is a mixture of methanol and diethyl ether. Other options include ethylene dichloride.[3]
- Procedure:
 - Dissolve the crude product in a minimal amount of hot methanol.
 - Slowly add diethyl ether to the hot solution until it becomes slightly cloudy.
 - Allow the solution to cool slowly to room temperature, and then place it in an ice bath or refrigerator to facilitate complete crystallization. For ethylene dichloride, cooling to -10°C is effective.[3][4]
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of cold diethyl ether or cold ethylene dichloride (at 0°C).[3]
 - Dry the purified crystals under vacuum at a temperature of around 40°C for 5 hours.[3]

Analytical Characterization

Thin-Layer Chromatography (TLC)[1]

- Stationary Phase: Silica gel 60 F₂₅₄

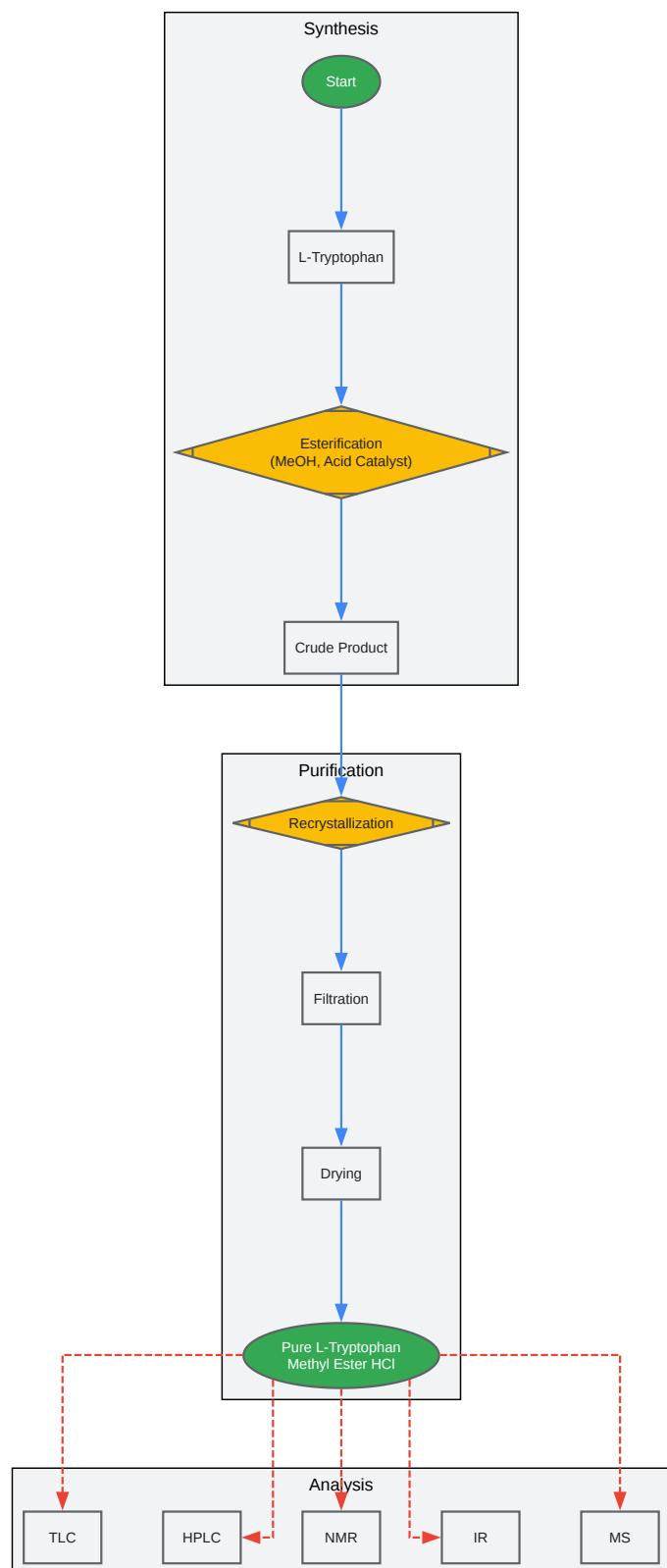
- Mobile Phase: A common eluent system is a mixture of n-butanol, acetic acid, and water (e.g., 4:1:1 v/v/v).[1]
- Visualization:
 - UV light (254 nm).[1]
 - Staining with a ninhydrin solution followed by gentle heating.[1]

High-Performance Liquid Chromatography (HPLC)[1]

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).[1]
- Mobile Phase: A gradient elution is typically employed.
 - Solvent A: Water with 0.1% Trifluoroacetic Acid (TFA)
 - Solvent B: Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)[1]
- Gradient: A typical gradient might be from 5% B to 95% B over 20-30 minutes.[1]
- Flow Rate: 1.0 mL/min.[1]
- Detection: UV detection at 280 nm (due to the indole ring of tryptophan).[1]

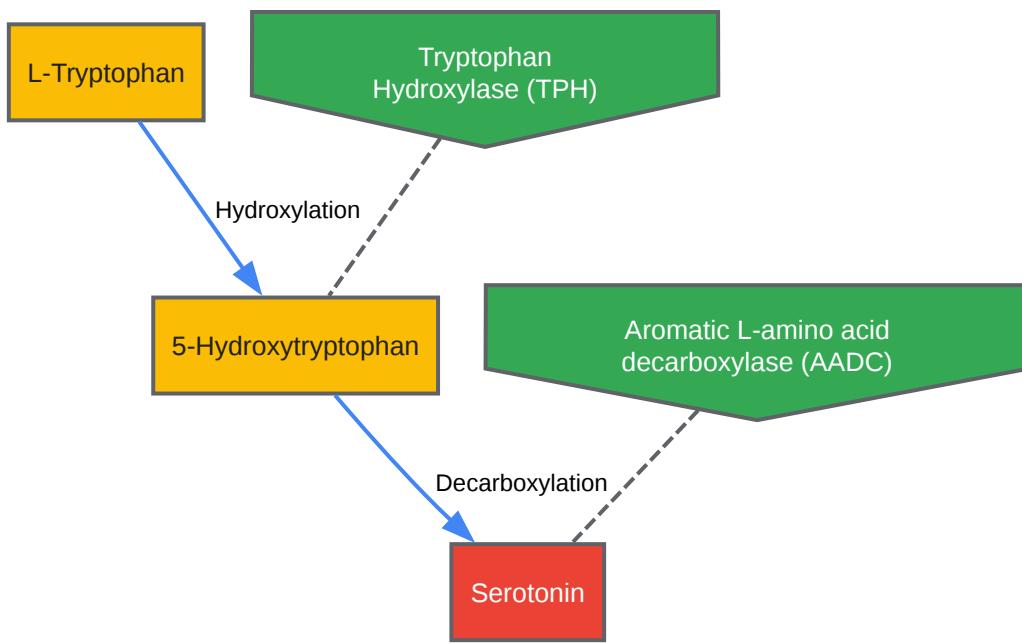
Mandatory Visualizations

Synthesis and Purification Workflow

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Caption: General workflow for the synthesis and purification of **L-Tryptophan methyl ester hydrochloride**.

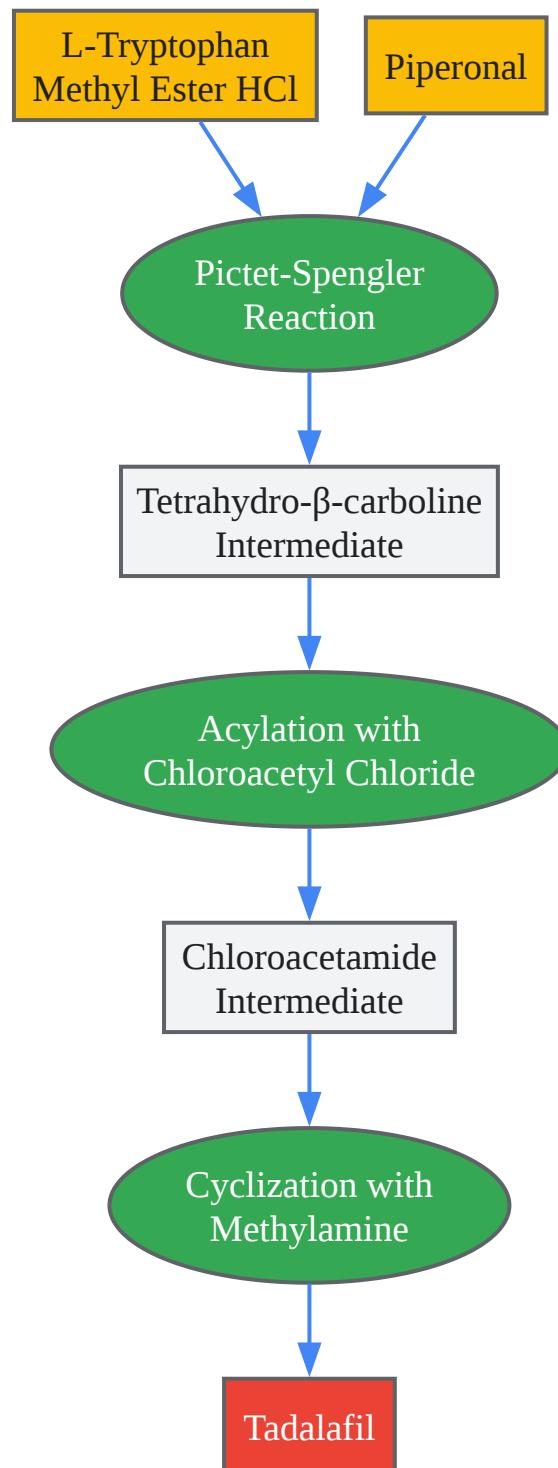
Serotonin Biosynthesis Pathway



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Caption: Biosynthesis of serotonin from L-Tryptophan.

Synthetic Pathway to Tadalafil



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Caption: Simplified synthetic pathway to Tadalafil from **L-Tryptophan methyl ester hydrochloride**.

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